

# An In-Depth Technical Guide to 4,5-Dichlorophthalic Acid

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## Compound of Interest

Compound Name: *4,5-Dichlorophthalic acid*

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This technical guide provides a comprehensive overview of **4,5-Dichlorophthalic acid**, a key chemical intermediate. Tailored for researchers, scientists, and professionals in drug development, this document details its fundamental properties, chemical structure, and relevant experimental procedures.

## Core Properties and Chemical Identity

**4,5-Dichlorophthalic acid** is an aromatic dicarboxylic acid distinguished by two chlorine atoms on the phthalic acid framework.<sup>[1]</sup> It typically presents as a white to off-white crystalline solid.<sup>[1]</sup> This compound serves as a vital building block in organic synthesis, particularly in the production of polymers, resins, dyes, and pigments.<sup>[1]</sup>

## Physicochemical Data

The essential quantitative data for **4,5-Dichlorophthalic acid** are summarized in the table below for ease of reference and comparison.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>4</sub> Cl <sub>2</sub> O <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	235.02 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	56962-08-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Melting Point	198-200 °C (decomposes)	<a href="#">[7]</a>
Appearance	White to off-white crystalline solid	<a href="#">[1]</a>
Purity	≥96-98%	<a href="#">[3]</a> <a href="#">[6]</a>
Solubility	Sparingly soluble in water; soluble in ethanol and acetone	<a href="#">[1]</a>

## Chemical Structure

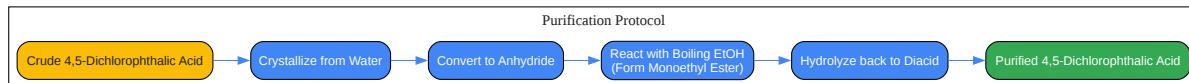
The molecular structure of **4,5-Dichlorophthalic acid** is foundational to its chemical reactivity and applications. The presence of chlorine atoms enhances its utility in electrophilic substitution reactions.[\[1\]](#)

Caption: Chemical structure of **4,5-Dichlorophthalic acid**.

## Experimental Protocols

A noted method for the purification of **4,5-Dichlorophthalic acid** involves the following steps:

- Crystallization: The acid is first crystallized from water.[\[7\]](#)
- Anhydride Formation: It can be further purified by conversion to its anhydride.[\[7\]](#)
- Esterification: The resulting anhydride is reacted with boiling ethanol to form the monoethyl ester.[\[7\]](#)
- Hydrolysis: Finally, the monoethyl ester is hydrolyzed back to the diacid, yielding a purified product.[\[7\]](#)



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Caption: Workflow for the purification of **4,5-Dichlorophthalic acid**.

## Safety and Handling

**4,5-Dichlorophthalic acid** is associated with the following hazard statements: H315 (causes skin irritation), H319 (causes serious eye irritation), and H335 (may cause respiratory irritation). [6] Appropriate personal protective equipment should be utilized when handling this chemical, and it should be stored in a dry, room-temperature environment.[6] Due to its potential for environmental persistence, proper disposal methods are crucial.[1]

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